

Introduction: Acknowledging the Data Gap and Applying Scientific Rationale

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Compound of Interest

Compound Name: 4-(4-Bromo-2-fluorophenyl)butanenitrile
CAS No.: 1057672-39-5
Cat. No.: B1524803

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4-(4-Bromo-2-fluorophenyl)butanenitrile (CAS No: 1057672-39-5) is a substituted aromatic nitrile that holds potential as a building block in medicinal chemistry and materials science.^{[1][2]} Its structure, featuring a bromofluorophenyl ring and a nitrile-terminated alkyl chain, suggests its utility in introducing specific pharmacophores or reactive handles for further molecular elaboration.^[1] Professionals in drug development and chemical research are likely to encounter this or structurally similar compounds.

A comprehensive, officially published Safety Data Sheet (SDS) for **4-(4-Bromo-2-fluorophenyl)butanenitrile** is not readily available in the public domain based on current information. This guide, therefore, adopts the perspective of a Senior Application Scientist to construct a robust safety and handling framework. By deconstructing the molecule into its key functional components—the bromofluorophenyl head and the aliphatic nitrile tail—and analyzing data from close structural analogs, we can establish a reliable, precautionary safety profile. This approach empowers researchers to manage risks effectively, grounded in chemical principles and established safety standards.

Section 1: Chemical Identification and Physicochemical Properties

Correctly identifying a chemical and understanding its basic properties is the foundation of safe laboratory practice.

Property	Value	Source
Chemical Name	4-(4-Bromo-2-fluorophenyl)butanenitrile	Pharmaffiliates[2]
CAS Number	1057672-39-5	Pharmaffiliates[2]
Molecular Formula	C ₁₀ H ₉ BrFN	Pharmaffiliates[2]
Molecular Weight	242.10 g/mol	Pharmaffiliates[2]
Appearance	Not Available (likely a solid or oil)	Pharmaffiliates[2]
Storage	2-8°C, Refrigerator	Pharmaffiliates[2]

The Causality Behind Cold Storage: Storing this compound in a refrigerator is recommended to minimize degradation.[2] Complex organic molecules, especially those with reactive groups like nitriles and halogens, can be sensitive to heat and light over time, potentially leading to decomposition or polymerization. Cool, dark storage preserves chemical integrity, ensuring experimental reproducibility.

Section 2: Hazard Identification and Inferred Classification

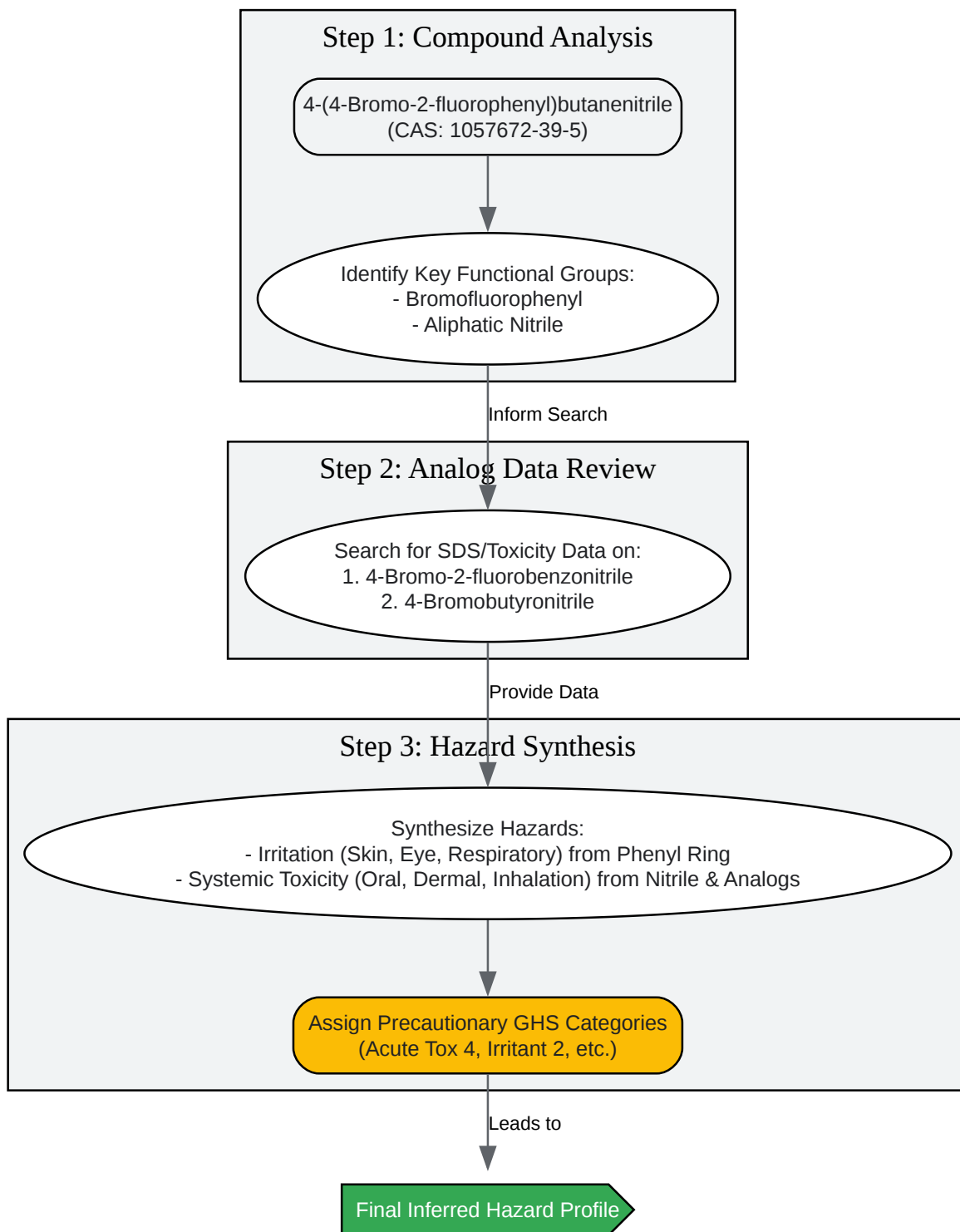
In the absence of specific data, we infer the hazard profile from the well-documented toxicology of structural analogs, primarily 4-Bromo-2-fluorobenzonitrile (CAS 105942-08-3) and generic aliphatic nitriles. The primary difference is the linker between the phenyl ring and the nitrile group (direct bond in the benzonitrile vs. a propyl chain here). The propyl chain may slightly reduce the acute toxicity but the fundamental hazards associated with the functional groups remain.

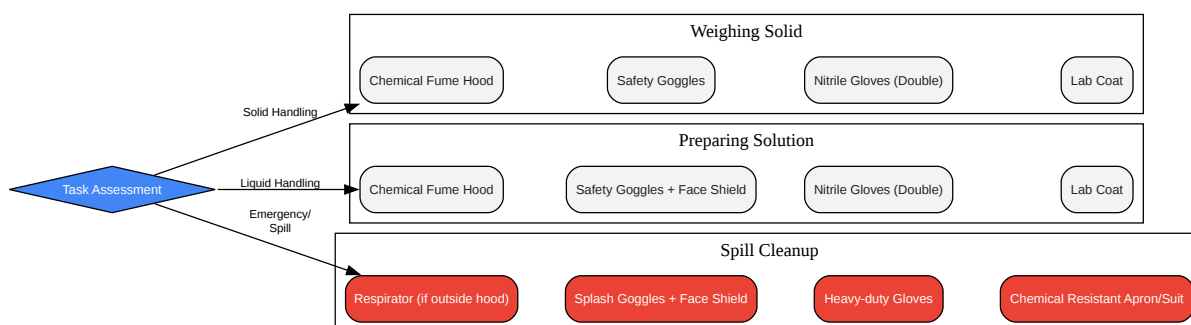
The nitrile group ($\text{—C}\equiv\text{N}$) is a key toxicophore. While robust in many pharmaceutical applications, it can be metabolized or decompose under harsh conditions (e.g., strong acids, high heat) to release hydrogen cyanide, a potent metabolic poison.[3][4] The bromofluorophenyl moiety contributes to irritant properties and generates toxic gases like hydrogen bromide and hydrogen fluoride upon combustion.[3][5]

Based on these principles and data from analogs, the following GHS classification is proposed as a precautionary framework.[3][6][7][8]

Hazard Class	GHS Category	Hazard Statement	Basis of Inference
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	Analog data (4-Bromo-2-fluorobenzonitrile).[3][6]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin	Analog data (4-Bromo-2-fluorobenzonitrile).[3][6]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled	Analog data (4-Bromo-2-fluorobenzonitrile).[3][6]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	Analog data and general reactivity of halogenated aromatics.[6][7]
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation	Analog data.[6][7]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	Analog data.[6][7]

Signal Word:Warning[6]





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Caption: Decision logic for selecting appropriate PPE based on the task.

Safe Handling and Storage Protocol

- Handling: Avoid all direct contact. [9] Do not eat, drink, or smoke in areas where this chemical is handled or stored. [10] Wash hands thoroughly after handling, even if gloves were worn. [3] Avoid formation of dust and aerosols during handling. [5]* Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area. [11][10] The recommended storage temperature is 2-8°C. [2] Store away from incompatible substances such as strong oxidizing agents, strong acids, and strong bases. [12]

Section 4: Emergency Procedures

A prepared response is critical to mitigating harm in the event of an accident.

First-Aid Measures

- Inhalation: If inhaled, immediately move the person to fresh air. If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration. Seek immediate medical attention. [7][13]* Skin Contact: In case of skin contact, immediately take off all

contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek immediate medical attention. [12][13]* Eye Contact: If the chemical enters the eyes, rinse cautiously with water for several minutes. [3] Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes, holding the eyelids open. Seek immediate medical attention. [7]* Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse the mouth with water and seek immediate medical attention. [12][14]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide. [5]* Specific Hazards: Combustion will produce highly toxic and irritating gases. These include carbon monoxide (CO), carbon dioxide (CO₂), nitrogen oxides (NO_x), hydrogen bromide (HBr), and hydrogen fluoride (HF). [3][5]* Protective Equipment: Firefighters must wear a self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with hazardous vapors and decomposition products. [3]

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Wear the appropriate level of PPE as described in Section 3.2, including respiratory protection if necessary. Ensure adequate ventilation. Avoid breathing dust or vapors. [5][9]* Containment and Cleanup: Do not let the product enter drains. [5] For a solid spill, carefully sweep or scoop up the material without creating dust and place it into a suitable, labeled container for disposal. [5] For a liquid spill, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal.

Section 5: Experimental Protocol: Safe Preparation of a 100 mM Stock Solution

This protocol demonstrates the integration of safety procedures into a common laboratory workflow.

Objective: To safely prepare 10 mL of a 100 mM stock solution of **4-(4-Bromo-2-fluorophenyl)butanenitrile** (MW: 242.10 g/mol) in DMSO.

Materials:

- **4-(4-Bromo-2-fluorophenyl)butanenitrile**
- Anhydrous DMSO
- Analytical balance
- 15 mL conical tube or volumetric flask
- Pipettes and tips
- Vortex mixer

Personal Protective Equipment:

- Safety goggles and face shield
- Double nitrile gloves
- Laboratory coat

Procedure:

- Pre-calculation: Determine the mass of solute required.
 - $\text{Mass} = \text{Molarity} \times \text{Volume} \times \text{Molecular Weight}$
 - $\text{Mass} = 0.1 \text{ mol/L} \times 0.010 \text{ L} \times 242.10 \text{ g/mol} = 0.2421 \text{ g} = 242.1 \text{ mg}$.
- Preparation:
 - Don all required PPE before starting.
 - Perform all work inside a certified chemical fume hood.
 - Place a weigh boat on the analytical balance and tare it.

- Carefully weigh out approximately 242.1 mg of **4-(4-Bromo-2-fluorophenyl)butanenitrile**. Record the exact mass.
- Causality Check: Weighing directly into the final container is risky; a spill is more likely. Using a weigh boat contains the solid and allows for easier transfer.
- Solubilization:
 - Carefully transfer the weighed solid into the 15 mL conical tube.
 - Using a calibrated pipette, add approximately 8 mL of DMSO to the tube.
 - Cap the tube tightly and vortex until the solid is completely dissolved. Visually inspect to ensure no solid particles remain.
 - Causality Check: Adding most of the solvent first allows for efficient mixing. Capping securely prevents any aerosol generation during vortexing.
- Final Volume Adjustment:
 - Once dissolved, carefully add DMSO until the final volume of 10 mL is reached.
 - Cap and invert the tube several times to ensure a homogenous solution.
- Labeling and Storage:
 - Clearly label the tube with the compound name, concentration (100 mM), solvent (DMSO), date, and your initials.
 - Parafilm the cap for an extra seal.
 - Store the solution in a labeled secondary container in the refrigerator at 2-8°C.
- Cleanup:
 - Dispose of the weigh boat and any contaminated pipette tips in the solid chemical waste.
 - Wipe down the work area in the fume hood.

- Remove PPE, disposing of the outer gloves in the appropriate waste bin.
- Wash hands thoroughly with soap and water.

Section 6: Relevance in Drug Discovery and Development

Understanding the safety profile of **4-(4-Bromo-2-fluorophenyl)butanenitrile** is paramount given its potential role as a pharmaceutical intermediate. Halogenated aromatic compounds are foundational scaffolds in modern drug design. [1] For instance, the bromophenyl group can be a key site for synthetic modifications, such as Suzuki or other cross-coupling reactions, to build molecular complexity. [15] Such compounds are used to synthesize kinase inhibitors, central nervous system (CNS) drugs, and anti-inflammatory agents. [1][16] The nitrile group is also a versatile functional group in medicinal chemistry, known for its role in improving pharmacokinetic properties or acting as a hydrogen bond acceptor. [4] Safe and effective handling of these building blocks is therefore a critical skill for any scientist working on the synthesis of novel therapeutic agents.

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